

Efficacy comparison of herbicides derived from Diisobutylamine hydrochloride

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Compound of Interest

Compound Name: Diisobutylamine hydrochloride

Cat. No.: B096849

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Mechanism of Action: Microtubule Assembly Inhibition

The primary mode of action for dinitroaniline herbicides and butamifos is the disruption of mitosis (cell division)[6][7][8]. This mechanism classifies them as mitotic inhibitors, which act at a specific point in the plant cell cycle.

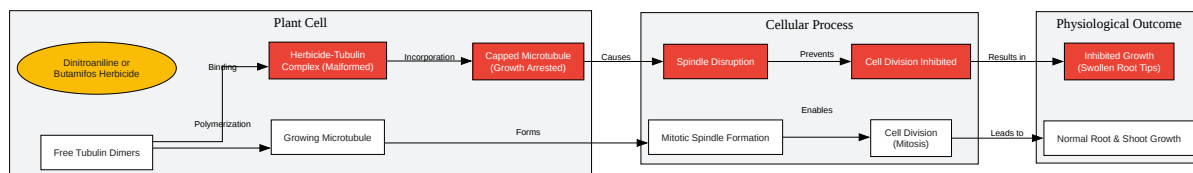
These herbicides exert their effect by binding to tubulin, the protein subunit that polymerizes to form microtubules[6][9]. Microtubules are essential components of the cytoskeleton and are critical for the formation of the mitotic spindle during cell division. The herbicide-tubulin complex is malformed and, when incorporated into a growing microtubule, it caps the chain, preventing further elongation[6]. This action leads to a rapid disappearance of the mitotic spindle, which prevents the proper segregation of chromosomes into daughter cells[7].

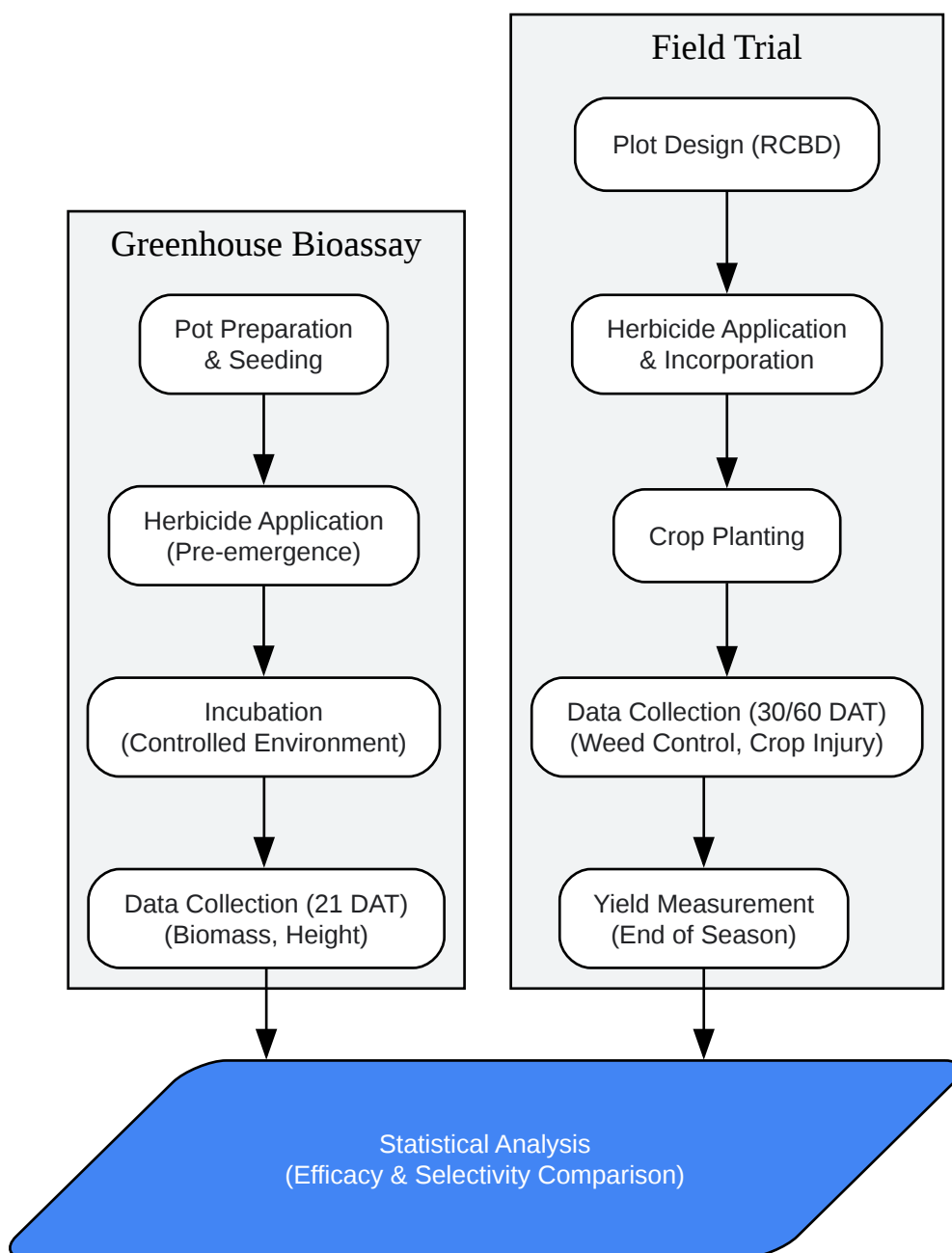
The macroscopic symptoms resulting from this microscopic disruption are characteristic:

- **Inhibition of Root Growth:** The most notable effect is the cessation of root elongation, particularly lateral or secondary roots[10].
- **Swelling of Root Tips:** Cells in the root meristem fail to divide but continue to expand, resulting in a distinct swelling behind the root cap[10][11].

- Stunted Growth: Overall plant growth is stunted as cell division is inhibited in shoots and hypocotyls, often leading to brittle stems[10].

These herbicides are primarily effective as pre-emergence controls, acting on weed seedlings as they germinate and preventing their establishment[7].





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